

CAY10406: A Technical Guide for Cell Biology Research

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Compound of Interest		
Compound Name:	CAY10406	
Cat. No.:	B3026438	Get Quote

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Abstract

CAY10406 is a potent and reversible inhibitor of caspase-3 and caspase-7, crucial executioner caspases in the apoptotic signaling pathway.[1][2] This technical guide provides an in-depth overview of **CAY10406** for basic research in cell biology, focusing on its mechanism of action, experimental applications, and the relevant signaling pathways. Quantitative data are presented in structured tables, and detailed experimental protocols are provided to facilitate the practical application of this compound in a laboratory setting. Visual diagrams of signaling pathways and experimental workflows are included to enhance understanding.

Introduction to CAY10406

CAY10406 is an isatin sulfonamide-based compound that exhibits high selectivity for caspase-3 and caspase-7.[1] Caspases are a family of cysteine proteases that play essential roles in programmed cell death (apoptosis) and inflammation.[3][4][5] Specifically, caspase-3 and caspase-7 are effector caspases, responsible for the cleavage of a wide range of cellular substrates, leading to the morphological and biochemical hallmarks of apoptosis.[4] Recent research has also highlighted a role for caspase-7 in non-apoptotic inflammatory pathways, such as the cleavage of pro-interleukin-1 β (pro-IL-1 β).[6][7][8]

CAY10406's ability to inhibit both caspase-3 and caspase-7 makes it a valuable tool for investigating the roles of these proteases in various cellular processes. Its utility has been



demonstrated in studies of apoptosis and, more specifically, in elucidating the caspase-7-mediated generation of a pro-inflammatory 28-kDa fragment of IL-1β.[8]

Mechanism of Action

CAY10406 acts as a reversible inhibitor of caspase-3 and caspase-7.[1] The selectivity for these two caspases is attributed to the unique hydrophobic residues present in the S2 pocket of their active sites.[9] By binding to the active site, **CAY10406** prevents the cleavage of downstream substrates, thereby inhibiting the biological functions of these caspases.

A key application of **CAY10406** has been in demonstrating the role of caspase-7 in the non-canonical processing of pro-IL-1 β . In response to stimuli like lipopolysaccharide (LPS), caspase-7 can cleave pro-IL-1 β to generate a 28-kDa fragment.[7][8] This is distinct from the canonical inflammasome-mediated cleavage by caspase-1, which produces the 17-kDa mature IL-1 β .[7][10] **CAY10406** has been shown to inhibit the formation of this 28-kDa fragment in a dose-dependent manner, confirming the involvement of caspase-7.[8]

Quantitative Data

The following tables summarize the key quantitative data related to the inhibitory activity of **CAY10406** and its effects on cellular processes.

Table 1: Inhibitory Activity of **CAY10406** against Caspases

Caspase Target	Inhibition Constant (Ki(app))	Reference
Caspase-3	60 nM	[1]
Caspase-7	170 nM	[1]
Caspase-9	3.1 μΜ	[1]
Caspase-1, -2, -4, -6, -8	>25 μM	[1]

Table 2: Cellular Effects of CAY10406

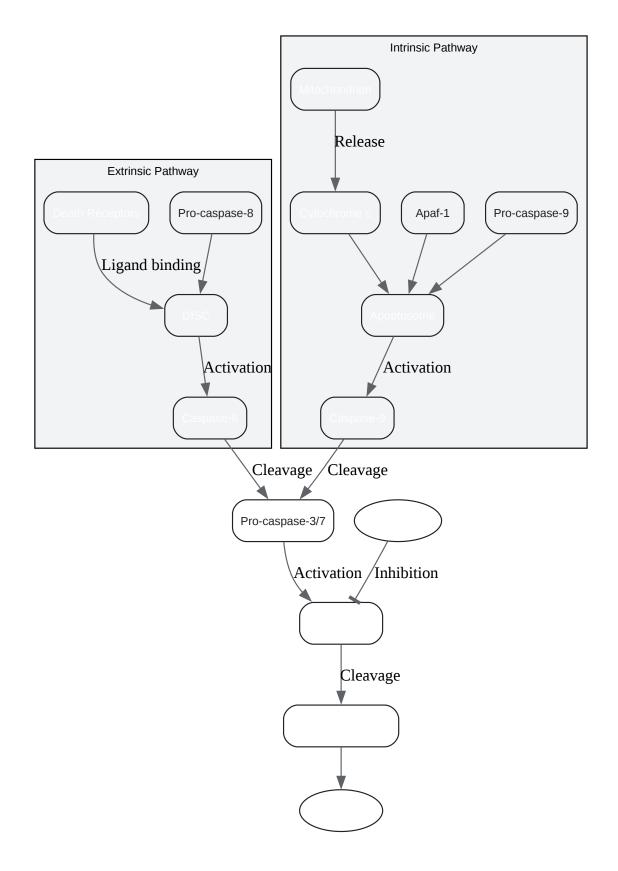


Cell Type	Treatment	Effect	Concentration	Reference
Jurkat T cells	Camptothecin- induced apoptosis	Inhibition of apoptosis	IC50 ~50 μM	[1]
Chondrocytes	Apoptosis induction	44% inhibition of apoptosis	10 μΜ	[1]
Chondrocytes	Apoptosis induction	98% inhibition of apoptosis	50 μΜ	[1]
LPS-stimulated PBMCs	Caspase-7 activity	Dose-dependent inhibition	Not specified	[8]
LPS-stimulated PBMCs	28-kDa IL-1β formation	Dose-dependent inhibition	Not specified	[8]

Signaling Pathways

The signaling pathways involving caspase-3, caspase-7, and the action of **CAY10406** are complex and context-dependent. Below are diagrams illustrating the core pathways.

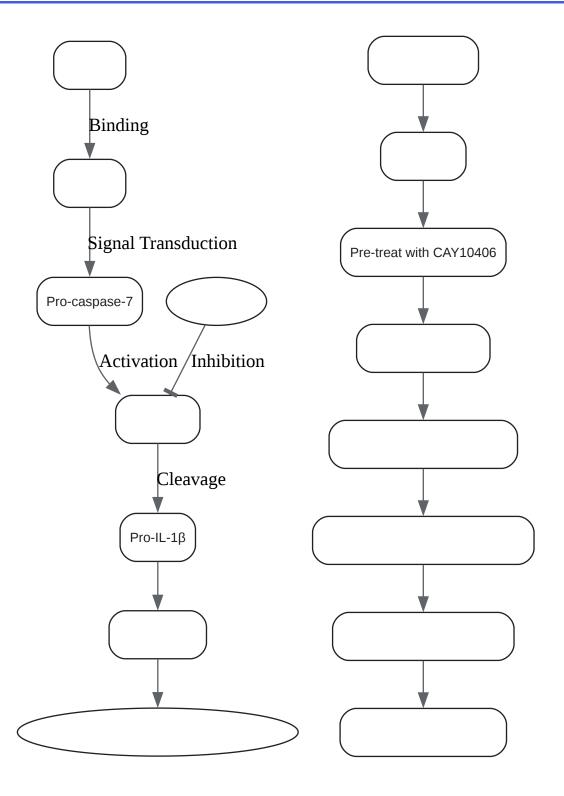




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Figure 1. CAY10406 Inhibition of Apoptotic Pathways.





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